

Physicochemical Properties of 7-Aminonimetazepam: An In-depth Technical Guide

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Compound of Interest

Compound Name: 7-Aminonimetazepam

Cat. No.: B161168

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Abstract

7-Aminonimetazepam is the primary active metabolite of the benzodiazepine, nimetazepam. Understanding its physicochemical properties is crucial for the development of analytical methods for its detection in biological matrices and for comprehending its pharmacokinetic and pharmacodynamic profiles. This technical guide provides a comprehensive overview of the known physicochemical characteristics of **7-Aminonimetazepam**, detailed experimental protocols for its analysis, and a visualization of its metabolic formation pathway.

Introduction

7-Aminonimetazepam is a key biomarker for confirming the ingestion of nimetazepam, a potent hypnotic and anxiolytic agent. Formed through the reduction of the nitro group of the parent compound, its detection is a focal point in clinical and forensic toxicology. This document outlines its fundamental chemical and physical properties, providing a critical resource for researchers in pharmacology, analytical chemistry, and drug metabolism.

Physicochemical Properties

The physicochemical properties of **7-Aminonimetazepam** are summarized in the table below. These parameters are essential for predicting its behavior in biological systems and for the

development of analytical methodologies.

Property	Value	Source(s)
Molecular Formula	C ₁₆ H ₁₅ N ₃ O	[1][2][3]
Molecular Weight	265.31 g/mol	[1][2]
Melting Point	227-229 °C (with decomposition)	
Boiling Point (Predicted)	540.0 ± 50.0 °C	
Density (Predicted)	1.24 ± 0.1 g/cm ³	
pKa (Predicted)	4.25 ± 0.20	
Water Solubility	Information not available.	
Solubility in Organic Solvents	Soluble in acetonitrile, alcohol, acetone, chloroform, and hexane.	
Appearance	Yellow, crystalline powder.	

Spectral Data

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H-NMR spectrum of **7-Aminonimetazepam** in deuterated chloroform (CDCl₃) shows the following chemical shifts (δ) in parts per million (ppm): 3.34 (3H, s); 3.81 (1H, d, J = 11.0 Hz); 4.75 (1H, d, J = 11.0 Hz); 6.53 (1H, d, J = 2.7 Hz); 6.86 (1H, dd, J = 8.8, 2.7 Hz); 7.08 (1H, d, J = 8.8 Hz); 7.26-7.39 (3H, m); 7.49-7.52 (2H, m).

Mass Spectrometry (MS)

Mass spectrometry, particularly in tandem with liquid chromatography (LC-MS/MS), is the primary technique for the sensitive and specific detection of **7-Aminonimetazepam** in biological samples.

Experimental Protocols

Determination of 7-Aminonimetazepam in Human Urine by LC-MS/MS

This protocol is adapted from the method described by Wang et al. (2013) for the quantification of **7-Aminonimetazepam** in urine samples.

4.1.1. Sample Preparation: Solid-Phase Extraction (SPE)

- To 1.0 mL of urine sample, add an internal standard.
- Perform solid-phase extraction using a DAU cartridge.
- Elute the analyte from the cartridge.
- Evaporate the eluent to dryness under a stream of nitrogen.
- Reconstitute the residue in the mobile phase for LC-MS/MS analysis.

4.1.2. LC-MS/MS Analysis

- Liquid Chromatography:
 - Column: Luna polar-RP column.
 - Mobile Phase: Ammonium acetate buffer solution (pH 4).
 - Flow Rate: As appropriate for the column dimensions.
 - Injection Volume: 10 µL.
- Mass Spectrometry:
 - Ionization Mode: Positive electrospray ionization (ESI+).
 - Detection: Multiple Reaction Monitoring (MRM) of precursor-to-product ion transitions specific for **7-Aminonimetazepam** and the internal standard.

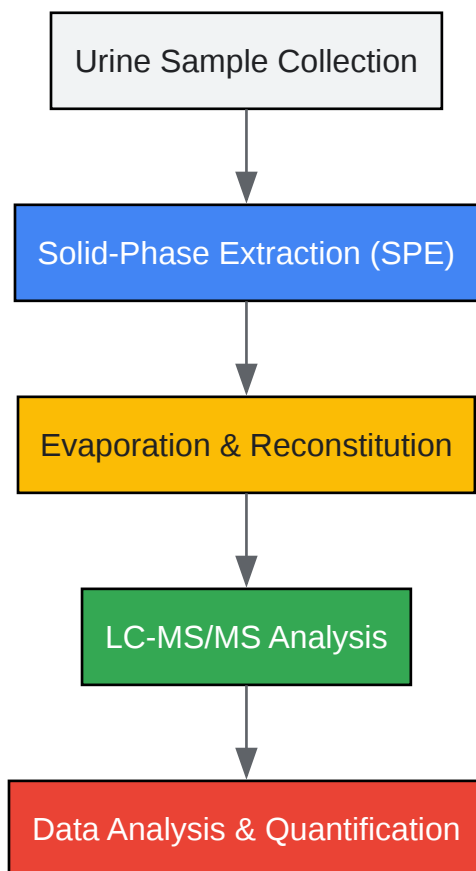
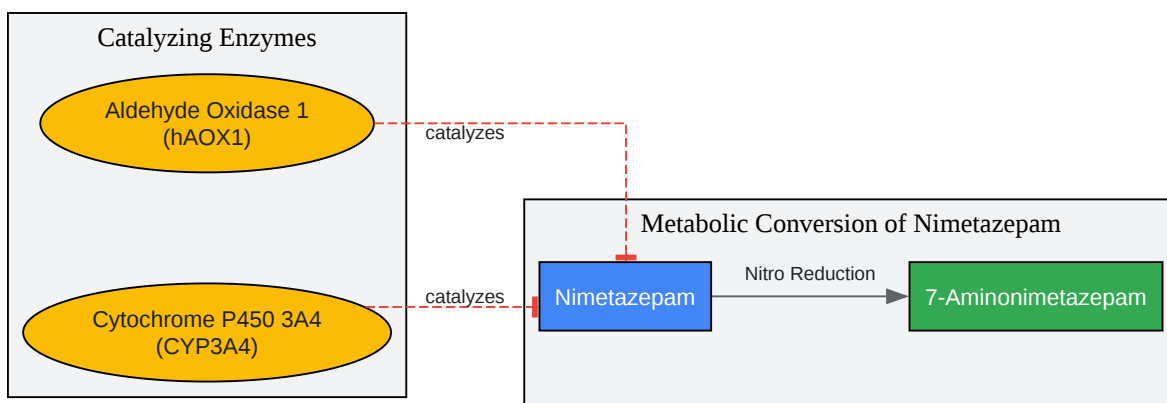
pKa Determination by Potentiometric Titration (General Protocol)

While a specific protocol for **7-Aminonimetazepam** is not available, the following general method for potentiometric titration can be adapted.

- Calibrate a potentiometer using standard aqueous buffers (e.g., pH 4, 7, and 10).
- Dissolve a precise amount of **7-Aminonimetazepam** in a suitable solvent mixture (e.g., methanol-water) to a known concentration (e.g., 1 mM).
- Maintain a constant ionic strength using a salt solution (e.g., 0.15 M KCl).
- Titrate the solution with a standardized solution of a strong acid (e.g., 0.1 M HCl) or a strong base (e.g., 0.1 M NaOH), depending on the expected pKa.
- Record the pH at regular intervals of titrant addition.
- Plot the pH versus the volume of titrant added to generate a titration curve.
- The pKa is determined from the inflection point of the titration curve.

Signaling Pathways and Logical Relationships Metabolic Formation of 7-Aminonimetazepam

7-Aminonimetazepam is formed from its parent drug, nimetazepam, primarily through the reduction of the 7-nitro group. This metabolic conversion is catalyzed by hepatic enzymes, with Aldehyde Oxidase 1 (hAOX1) and Cytochrome P450 3A4 (CYP3A4) being the key players.



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References

- 1. Metabolic activation of benzodiazepines by CYP3A4 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Identification of enzymes responsible for nitrazepam metabolism and toxicity in human - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
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